HPLC Method for Purity Analysis of 2-Amino-4,6-dinitrobenzoic Acid

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Compound of Interest

Compound Name:	*2-Amino-4,6-dinitrobenzoic acid*
CAS No.:	*140380-55-8*
Cat. No.:	*B137511*

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Part 1: Introduction & Method Strategy

The Target Analyte

2-Amino-4,6-dinitrobenzoic acid (also known as 4,6-dinitroanthranilic acid) is a critical intermediate in the synthesis of high-performance polymers (such as polybenzoxazoles) and energetic materials (like TATB). Its purity is a Critical Quality Attribute (CQA); impurities such as unreacted starting materials or decarboxylated by-products can catastrophically fail polymerization reactions or alter energetic sensitivity.

- Chemical Formula:

  [1]

- Molecular Weight: 227.13 g/mol [1]

- Key Properties:

  - Acidity: The carboxylic acid is highly acidic (predicted pKa < 2.[2]0) due to the electron-withdrawing nitro groups.

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- Solubility: Sparingly soluble in water; soluble in polar organic solvents (DMSO, Acetone, Methanol).
- Chromophore: Strong UV absorption due to the conjugated aromatic nitro system.

Method Development Rationale (Expertise & Logic)

To achieve robust separation, we must address the molecule's "push-pull" chemistry—an acidic carboxyl group and a weakly basic amino group, flanked by two nitro groups.

- Stationary Phase Selection: A C18 (Octadecyl) column is selected for its ability to separate aromatic isomers based on hydrophobicity. A "Polar-Embedded" or "Aq" type C18 is recommended to prevent phase collapse during the initial highly aqueous mobile phase required to retain this polar molecule.
- Mobile Phase pH Control: Because the pKa is extremely low (~0.65 for the related trinitrobenzoic acid), the carboxylic acid will be ionized (anionic) at neutral pH, leading to poor retention and peak tailing. We utilize 0.1% Phosphoric Acid (pH ~2.1) or 0.1% Trifluoroacetic Acid (TFA). This suppresses ionization, forcing the molecule into its neutral (protonated) state, maximizing interaction with the C18 phase and sharpening the peak.
- Detection: The nitro groups provide strong absorbance. We utilize 254 nm as the primary wavelength, with a secondary channel at 220 nm to detect non-nitro organic impurities.

Part 2: Experimental Protocol

Reagents and Equipment

- HPLC System: Agilent 1200/1260 Infinity II or Waters Alliance (Quaternary Pump, DAD/PDA Detector).
- Column: Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Phenomenex Luna C18(2).
- Solvents: HPLC Grade Acetonitrile (ACN), Milli-Q Water (18.2 MΩ), Phosphoric Acid (85%).
- Reference Standard: **2-Amino-4,6-dinitrobenzoic acid** (>99.0% purity).

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Chromatographic Conditions

Parameter	Setting
Column Temp	30°C
Flow Rate	1.0 mL/min
Injection Vol	5.0 µL
Detection	UV 254 nm (Bandwidth 4 nm), Ref 360 nm
Mobile Phase A	0.1% in Water
Mobile Phase B	Acetonitrile (ACN)

Gradient Program

A gradient is essential to separate the polar target acid from non-polar decarboxylated impurities (e.g., 3,5-dinitroaniline).

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	95	5	Equilibration/Injection
2.00	95	5	Isocratic hold for polar retention
15.00	40	60	Linear Ramp
20.00	10	90	Wash non-polars
22.00	10	90	Hold Wash
22.10	95	5	Return to Initial
30.00	95	5	Re-equilibration (Stop)

Sample Preparation

Standard Stock Solution (1.0 mg/mL):

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- Weigh 10.0 mg of **2-Amino-4,6-dinitrobenzoic acid** standard.
- Dissolve in 2 mL of DMSO (to ensure complete solubility).
- Dilute to 10 mL with Methanol.

Working Sample Solution (0.1 mg/mL):

- Dilute 1.0 mL of Stock Solution to 10 mL with Mobile Phase A (Water/Acid).
  - Note: Matching the sample solvent to the initial mobile phase prevents peak distortion ("solvent effect").
- Filter through a 0.22 µm PTFE or Nylon syringe filter into an HPLC vial.

Part 3: Impurity Profile & System Suitability

Likely Impurities

Understanding the synthesis pathway allows us to predict and identify impurities.

- Starting Material: 2,4,6-Trinitrobenzoic acid (Precursor).[2]
- Isomers: 2-Amino-3,5-dinitrobenzoic acid (Regioisomer).
- Degradants: 3,5-Dinitroaniline (Decarboxylation product; highly non-polar, elutes late).

Synthesis & Impurity Pathway Visualization

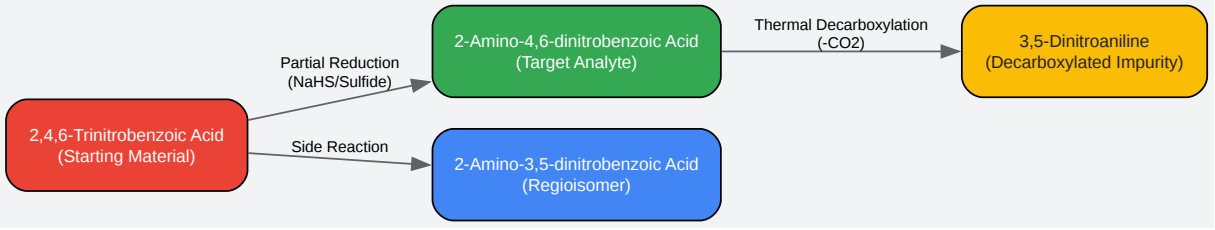

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Figure 1: Synthesis pathway showing the origin of critical impurities. The target analyte is formed via reduction, but thermal stress can lead to decarboxylation.

System Suitability Criteria

Before running samples, the system must pass these checks:

- Tailing Factor (Target Peak):

  (Critical for acidic analytes).
- Resolution (

  ):

  between Target and nearest impurity.
- Precision (RSD):

  for peak area (n=5 injections).
- Plate Count (N):

  .

Part 4: Method Validation Parameters

To ensure Trustworthiness and Self-Validation, the method should be validated according to ICH Q2(R1) guidelines.

Linearity & Range

- Range: 0.05 mg/mL to 0.15 mg/mL (50% to 150% of target concentration).
- Acceptance: Correlation coefficient (

)

  .[3]

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Accuracy (Recovery)

- Spike samples with known amounts of impurities at 0.1%, 0.5%, and 1.0% levels.
- Acceptance: Recovery between 90% - 110%.

Limit of Detection (LOD) & Quantitation (LOQ)

- LOD: Signal-to-Noise (S/N) ratio of 3:1.
- LOQ: Signal-to-Noise (S/N) ratio of 10:1.
- Typical LOQ for this method: ~0.05% w/w impurity.

Part 5: Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Split Peak	Sample solvent too strong (high % organic).	Dilute sample in Mobile Phase A (Water).
Broad/Tailing Peak	Silanol interaction or ionization.	Ensure pH is < 2.5. Use a "Base Deactivated" or "Endcapped" column.
Drifting Retention	Temperature fluctuation or column equilibration.	Use a column oven (30°C). Equilibrate for >20 mins.
Ghost Peaks	Carryover from previous run.	Add a needle wash step (50:50 ACN:Water).

Analytical Workflow Diagram

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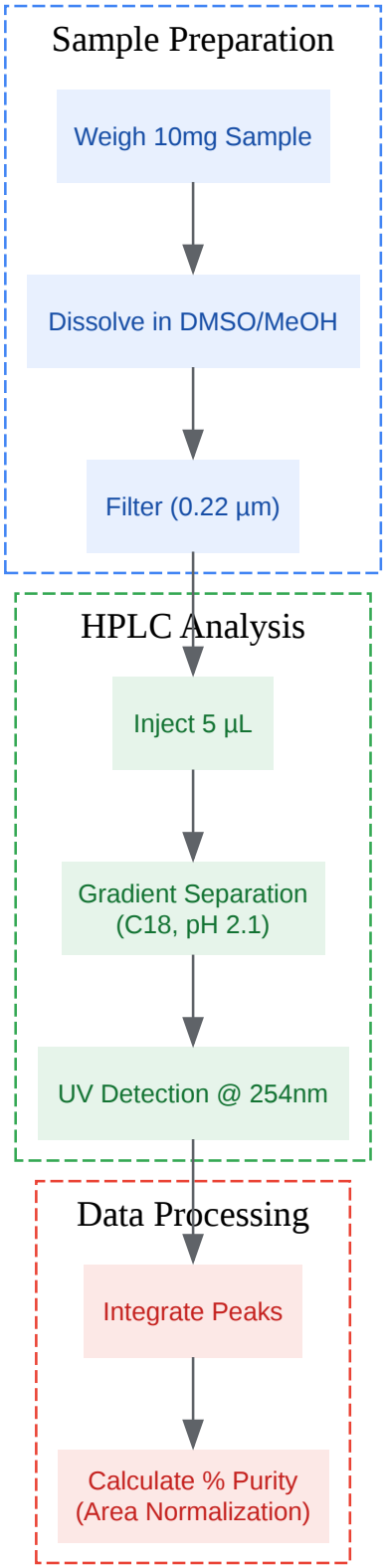

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Figure 2: Step-by-step analytical workflow ensuring data integrity from prep to reporting.

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